

# **Essential Safety and Handling Guide for LEXITHROMYCIN (Roxithromycin)**

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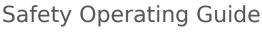
Compound of Interest		
Compound Name:	LEXITHROMYCIN	
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This guide provides essential safety protocols and logistical information for handling **LEXITHROMYCIN** (CAS No: 53066-26-5), a macrolide antibiotic. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

Property	Value	Reference
Chemical Name	Roxithromycin	[1]
Synonyms	Lexithromycin, Erythromycin 9- (-O-[2- methoxyethoxy]methyloxime)	[1][2]
Molecular Formula	C41H76N2O15	[1]
Molecular Weight	837.05 g/mol	[1]
Appearance	Solid	[3]
Melting Point	111 - 118 °C / 231.8 - 244.4 °F	[3]
Flash Point	> 110 °C / > 230 °F	[3]

## **Hazard Identification**







**LEXITHROMYCIN** is classified as harmful if swallowed.[4] It may cause sensitization by inhalation and skin contact.[5] Individuals sensitive to this material or other macrolide antibiotics may develop allergic reactions.[5] During combustion, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

Occupational Exposure Limits

There are no established occupational exposure limits for **LEXITHROMYCIN**.[6][7]

## **Personal Protective Equipment (PPE) Protocol**

The selection of appropriate PPE is critical to minimize exposure. The following flowchart outlines the decision-making process for PPE selection when handling **LEXITHROMYCIN**.



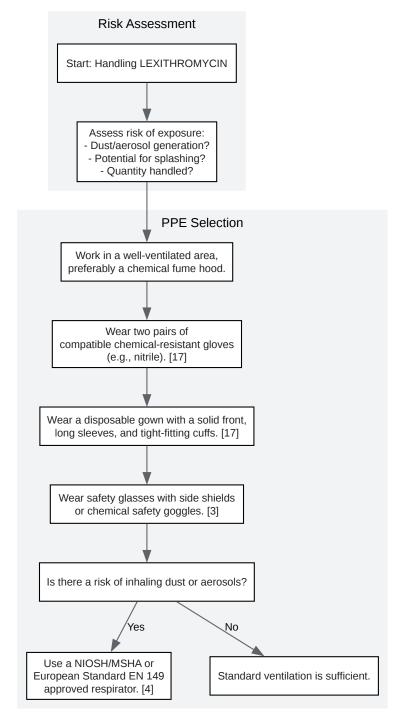


Figure 1: PPE Selection Workflow for LEXITHROMYCIN Handling

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Caption: PPE selection workflow for handling **LEXITHROMYCIN**.



## **Safe Handling and Storage Procedures**

#### Handling:

- Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[8]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where **LEXITHROMYCIN** is handled or stored.[3]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[8]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[8]
- Keep away from incompatible substances such as strong acids, bases, and oxidizing agents.
- Recommended storage temperature is 2 8 °C.

## **Accidental Release and Disposal Plan**

In the event of a spill or accidental release, follow these procedures to ensure safety and minimize environmental contamination.

Spill Response Workflow



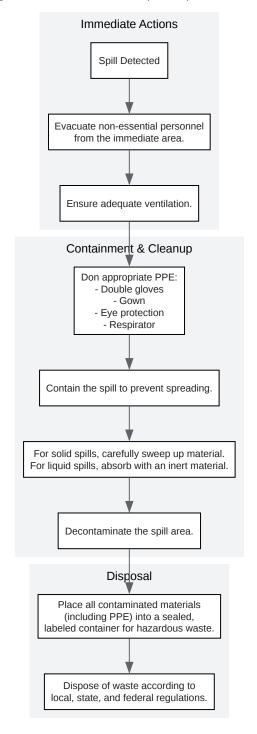


Figure 2: LEXITHROMYCIN Spill Response Workflow

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Caption: Step-by-step workflow for responding to a **LEXITHROMYCIN** spill.



#### Waste Disposal:

- Dispose of unused product and contaminated packaging in accordance with all applicable local, state, and federal regulations.
- Do not allow the chemical to enter drains, as it is very toxic to aquatic life with long-lasting effects.[7]

## **First Aid Measures**

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.	[3]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.	[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Get medical attention.	[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[2][4]



Note to Physician: Treat symptomatically.[3] Symptoms of poisoning may occur even after several hours; therefore, medical observation for at least 48 hours after the accident is recommended.[9]

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